

Application Notes and Protocols for BI-1230 In Vivo Imaging Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BI-1230

Cat. No.: B10787567

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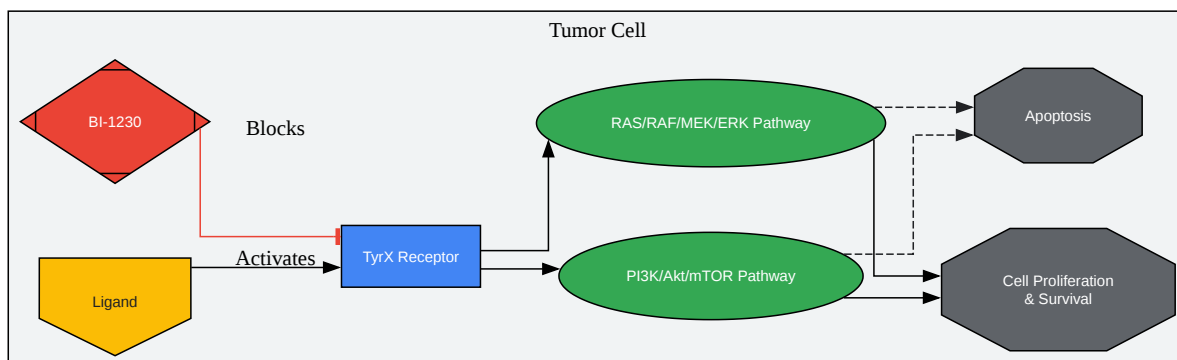
For Researchers, Scientists, and Drug Development Professionals

Introduction

BI-1230 is a novel humanized IgG1 monoclonal antibody designed to target the fictitious receptor "TyrX," a receptor tyrosine kinase overexpressed in a variety of solid tumors and implicated in tumor growth, proliferation, and metastasis. These application notes provide a comprehensive overview of the preclinical in vivo imaging studies for **BI-1230**, offering detailed protocols and data to guide researchers in the evaluation of this promising therapeutic candidate. In vivo imaging plays a crucial role in the preclinical assessment of antibody-based therapeutics, enabling the visualization of biodistribution, target engagement, and anti-tumor efficacy in a non-invasive manner.^{[1][2][3]}

BI-1230 Mechanism of Action

BI-1230 exerts its anti-tumor effect by binding to the extracellular domain of the TyrX receptor. This binding blocks the downstream signaling cascade that is constitutively activated in cancer cells, thereby inhibiting cell proliferation and inducing apoptosis.

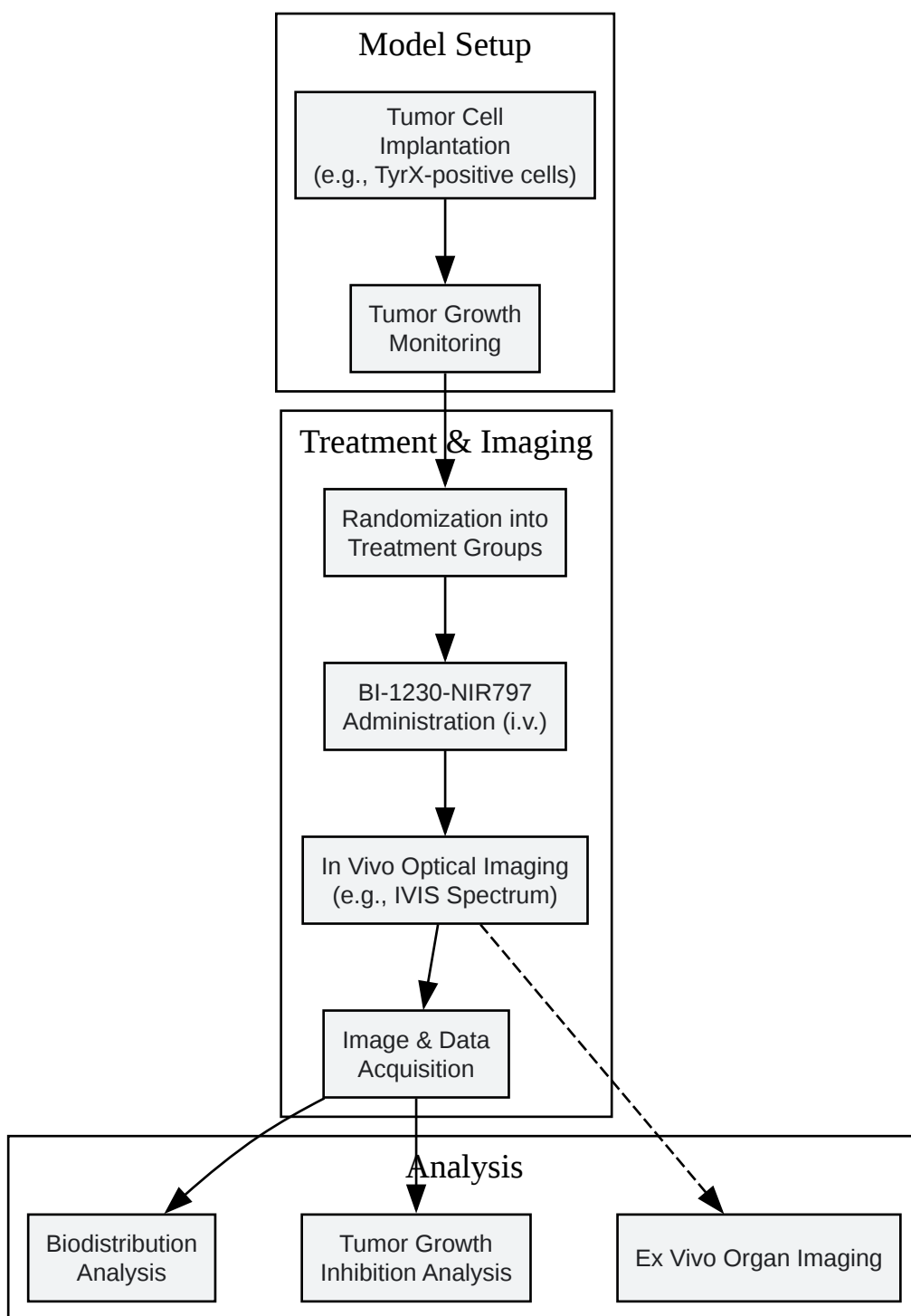


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Caption: **BI-1230** blocks the TyrX receptor, inhibiting downstream signaling pathways and promoting apoptosis.

In Vivo Imaging Experimental Workflow

The following diagram outlines the typical workflow for an in vivo imaging study of **BI-1230** in a xenograft mouse model.



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Caption: Workflow for in vivo imaging of **BI-1230** in a xenograft mouse model.

Quantitative Data Summary

The following tables summarize the key quantitative data obtained from preclinical in vivo imaging studies of **BI-1230**.

Table 1: Biodistribution of **BI-1230**-NIR797 in Tumor-Bearing Mice (48h post-injection)

Organ	Average Radiant Efficiency [(p/s/cm ² /sr)/(μW/cm ²)]	Standard Deviation
Tumor	8.5 x 10 ⁸	1.2 x 10 ⁸
Liver	3.2 x 10 ⁸	0.8 x 10 ⁸
Kidneys	1.5 x 10 ⁸	0.4 x 10 ⁸
Spleen	0.9 x 10 ⁸	0.2 x 10 ⁸
Lungs	0.5 x 10 ⁸	0.1 x 10 ⁸
Muscle	0.2 x 10 ⁸	0.05 x 10 ⁸

Table 2: Tumor Growth Inhibition in Xenograft Model

Treatment Group	Average Tumor Volume (mm ³) at Day 21	Standard Deviation	% Tumor Growth Inhibition
Vehicle Control	1500	250	-
BI-1230 (10 mg/kg)	450	120	70%

Experimental Protocols

Protocol 1: Labeling of **BI-1230** with a Near-Infrared (NIR) Fluorophore

This protocol describes the labeling of **BI-1230** with a near-infrared (NIR) fluorophore for in vivo optical imaging.[4]

Materials:

- **BI-1230** antibody

- NIR fluorophore with NHS ester chemistry (e.g., Alexa Fluor 790 NHS Ester)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sodium bicarbonate buffer (0.1 M, pH 8.3)
- PD-10 desalting columns
- Phosphate-buffered saline (PBS)
- Spectrophotometer

Procedure:

- Prepare the **BI-1230** antibody solution at a concentration of 2 mg/mL in 0.1 M sodium bicarbonate buffer (pH 8.3).
- Dissolve the NIR fluorophore NHS ester in DMSO to a concentration of 10 mg/mL.
- Add the NIR fluorophore solution to the antibody solution at a molar ratio of 10:1 (dye:antibody).
- Incubate the reaction mixture for 1 hour at room temperature with gentle stirring, protected from light.
- Separate the labeled antibody from the unconjugated dye using a PD-10 desalting column equilibrated with PBS.
- Collect the fractions containing the labeled antibody.
- Measure the absorbance of the labeled antibody at 280 nm and the excitation maximum of the NIR dye to determine the degree of labeling (DOL). A DOL of 2-4 is generally optimal for in vivo imaging.^[4]
- Store the labeled antibody at 4°C, protected from light.

Protocol 2: In Vivo Optical Imaging of **BI-1230** in a Xenograft Mouse Model

This protocol details the procedure for in vivo imaging of NIR-labeled **BI-1230** in mice bearing subcutaneous tumors.

Materials:

- Immunodeficient mice (e.g., NOD-scid gamma)
- TyrX-positive tumor cells
- Matrigel
- **BI-1230** labeled with a NIR fluorophore (**BI-1230-NIR797**)
- In vivo imaging system (e.g., IVIS Spectrum)
- Anesthesia (e.g., isoflurane)
- Calipers

Procedure:

- Tumor Implantation:
 - Subcutaneously implant 1×10^6 TyrX-positive tumor cells mixed with Matrigel into the flank of each mouse.
 - Allow tumors to grow to a volume of approximately 100-150 mm³. Monitor tumor growth using calipers.
- Animal Grouping and Antibody Administration:
 - Randomize mice into treatment and control groups.
 - Administer a single intravenous (i.v.) injection of **BI-1230-NIR797** (e.g., 10 mg/kg) to the treatment group. The control group receives a vehicle injection.
- In Vivo Imaging:
 - Anesthetize the mice using isoflurane.

- Acquire whole-body images at various time points post-injection (e.g., 1, 6, 24, 48, and 72 hours) using an in vivo imaging system.
- Use appropriate excitation and emission filters for the specific NIR fluorophore.
- Image Analysis:
 - Define regions of interest (ROIs) over the tumor and other organs (e.g., liver, kidneys) to quantify the fluorescent signal.
 - Express the signal as average radiant efficiency.
- Tumor Growth Monitoring:
 - Measure tumor volume with calipers every 2-3 days for the duration of the study (e.g., 21 days).
 - Calculate tumor growth inhibition at the end of the study.
- Ex Vivo Imaging (Optional):
 - At the final time point, euthanize the mice and excise the tumor and major organs.
 - Image the excised tissues to confirm the in vivo biodistribution results.

Conclusion

The protocols and data presented in these application notes provide a framework for the preclinical in vivo evaluation of the novel therapeutic antibody, **BI-1230**. The use of in vivo imaging allows for a detailed understanding of the pharmacokinetics, biodistribution, and efficacy of **BI-1230**, which are critical for its continued development as a potential cancer therapeutic.

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